

# Personal protective equipment for handling 1-Phenyl-1-decanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Phenyl-1-decanol

Cat. No.: B12290155

[Get Quote](#)

## Essential Safety and Handling Guide for 1-Phenyl-1-decanol

Disclaimer: As of October 2025, a comprehensive Safety Data Sheet (SDS) for **1-Phenyl-1-decanol** (CAS No. 21078-95-5) is not readily available in public databases. The following guidance is based on the safety profiles of structurally similar compounds, such as 10-Phenyl-1-decanol, and general principles of laboratory safety for handling long-chain alcohols.

Researchers, scientists, and drug development professionals are strongly advised to obtain a substance-specific SDS from their supplier and to conduct a thorough risk assessment before handling this chemical.

## Immediate Safety and Personal Protective Equipment (PPE)

When handling **1-Phenyl-1-decanol**, a cautious approach is essential due to the lack of specific hazard data. The following personal protective equipment (PPE) is recommended to minimize exposure and ensure personal safety in a laboratory setting.

Eye and Face Protection:

- Wear chemical safety goggles or glasses with side shields that conform to European Standard EN 166 or OSHA's 29 CFR 1910.133 regulations.<sup>[1]</sup>

- If there is a splash hazard, a face shield should be worn in addition to goggles.

#### Skin Protection:

- Hand Protection: Chemical-resistant gloves, such as nitrile rubber, should be worn.<sup>[1]</sup> It is crucial to inspect gloves for any signs of degradation or perforation before use.<sup>[1]</sup> Always follow the glove manufacturer's instructions regarding breakthrough time and permeation.<sup>[1]</sup>
- Body Protection: A lab coat or long-sleeved clothing should be worn to prevent skin contact.<sup>[1]</sup>

#### Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.<sup>[1]</sup>
- For larger-scale operations, in cases of insufficient ventilation, or if dusts or aerosols are generated, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.<sup>[1]</sup>

## First Aid Measures

In the event of exposure to **1-Phenyl-1-decanol**, immediate first aid is critical.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids.<sup>[1]</sup> Seek medical attention.<sup>[1]</sup>
- Skin Contact: Remove any contaminated clothing and wash the affected skin area immediately with plenty of water for at least 15 minutes.<sup>[1]</sup> If symptoms such as irritation occur, seek medical attention.<sup>[1]</sup>
- Inhalation: Move the individual to fresh air.<sup>[1]</sup> If breathing becomes difficult or symptoms arise, seek immediate medical attention.<sup>[1]</sup>
- Ingestion: Rinse the mouth with water and then drink plenty of water.<sup>[1]</sup> Do not induce vomiting. If symptoms develop, seek medical attention.<sup>[1]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- Ensure adequate ventilation in the work area.[\[1\]](#)
- Avoid the formation of dust or aerosols.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)

### Spill Management:

- Ensure adequate ventilation.
- Wear appropriate personal protective equipment as outlined above.
- For solid spills, sweep up the material and place it into a suitable container for disposal, avoiding dust formation.[\[1\]](#)
- Refer to protective measures listed in the safety and disposal sections.[\[1\]](#)

### Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- Disposal should be carried out in accordance with local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)
- Do not release into the environment.[\[1\]](#)

## Quantitative Data

Due to the absence of a specific SDS for **1-Phenyl-1-decanol**, the following table provides data for the related compound 10-Phenyl-1-decanol and general properties of **1-Phenyl-1-**

**decanol** where available.

Property	10-Phenyl-1-decanol	1-Phenyl-1-decanol
CAS Number	62607-69-6	21078-95-5[2]
Molecular Formula	C <sub>16</sub> H <sub>26</sub> O	C <sub>16</sub> H <sub>26</sub> O[2]
Molecular Weight	234.38 g/mol	234.38 g/mol [2]
Physical State	Solid[1]	Data not available
Appearance	White[1]	Data not available
Melting Point/Range	35 - 37 °C / 95 - 98.6 °F[1]	Data not available
Boiling Point/Range	145 - 147 °C / 293 - 296.6 °F[1]	Data not available
Flash Point	>230 °F (for (S)-(-)-1-Phenyl-1-decanol)[3]	Data not available for the racemate, but expected to be similar to the isomer.
Water Solubility	Low[1]	Insoluble (predicted)

## Experimental Protocols

Standard Handling Protocol for **1-Phenyl-1-decanol** in a Research Setting:

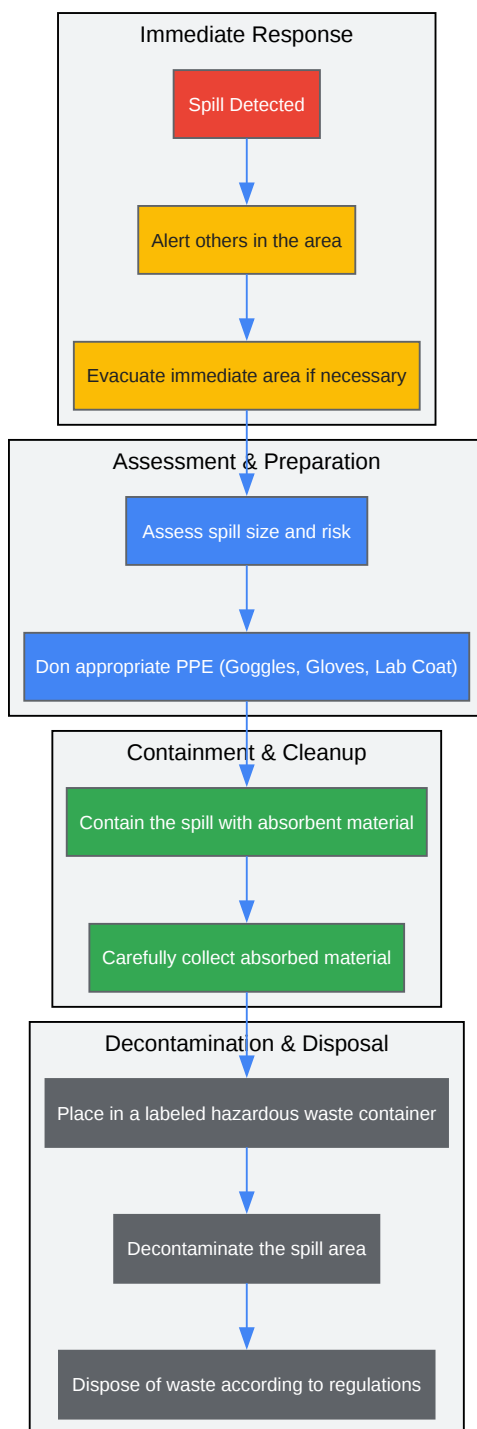
- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantities to be used, potential for aerosol generation, and emergency procedures.
- **PPE Adherence:** Don the appropriate personal protective equipment: safety goggles with side shields, nitrile rubber gloves, and a lab coat.
- **Ventilation:** All handling of **1-Phenyl-1-decanol** should be performed in a well-ventilated area. For procedures with a higher risk of exposure, use a chemical fume hood.
- **Weighing and Transfer:** If the substance is a solid, handle it carefully to avoid creating dust. Use a spatula for transfers. If it is a liquid, use appropriate pipettes or other liquid handling

devices.

- **Reaction Setup:** Ensure all glassware is properly secured and the reaction setup is stable.
- **Post-Handling:** After handling, decontaminate the work surface and any equipment used. Wash hands thoroughly with soap and water.
- **Waste Disposal:** Dispose of all waste containing **1-Phenyl-1-decanol** in a designated, properly labeled hazardous waste container according to institutional and regulatory guidelines.

## Visual Workflow for Chemical Spill Response

## Workflow for 1-Phenyl-1-decanol Spill



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a chemical spill of **1-Phenyl-1-decanol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
- 2. 1-Phenyl-1-decanol | C<sub>16</sub>H<sub>26</sub>O | CID 572065 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. (S)-(-)-1-PHENYL-1-DECANOL CAS#: 112419-76-8 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Phenyl-1-decanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12290155#personal-protective-equipment-for-handling-1-phenyl-1-decanol>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

